

Physicochemical Properties of 3-Ethoxy-4-ethoxycarbonylphenylacetic Acid

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Compound of Interest

Compound Name: 3-Ethoxy-4-ethoxycarbonylphenylacetic acid

Cat. No.: B026040

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This document provides the molecular formula and molecular weight for the chemical compound **3-Ethoxy-4-ethoxycarbonylphenylacetic acid**.

The compound **3-Ethoxy-4-ethoxycarbonylphenylacetic acid** is a derivative of phenylacetic acid. Its core physicochemical properties are summarized below.

Property	Value
Molecular Formula	C ₁₃ H ₁₆ O ₅ [1] [2] [3] [4]
Molecular Weight	252.26 g/mol [1] [2] [3] [4]
IUPAC Name	2-(3-ethoxy-4-ethoxycarbonylphenyl)acetic acid [1]
CAS Number	99469-99-5 [1]

This information is provided for research and scientific purposes. Further in-depth analysis, including experimental protocols and pathway visualizations, would require dedicated laboratory research and is beyond the scope of this document.

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References

- 1. 3-Ethoxy-4-ethoxycarbonylphenylacetic acid | C₁₃H₁₆O₅ | CID 10131212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-Ethoxy-4-ethoxycarbonyl phenylacetic acid; 2-(4-(ethoxycarbonyl)-3-ethoxyphenyl)acetic acid; 4-Ethoxycarbonyl-3-ethoxyphenylacetic Acid; Ethyl 4-(carboxymethyl)-2-ethoxybenzoate | Drug Information, Uses, Side Effects, Pharma intermediate Chemistry | PharmaCompass.com [pharmacompass.com]
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